

Technical Guide: Molecular Weight of 5-iodo-1H-indazole-3-methanol

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Compound of Interest

Compound Name: 1H-Indazole-3-methanol, 5-iodo
Cat. No.: B3279988

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This document provides a detailed breakdown of the molecular weight of the chemical compound 5-iodo-1H-indazole-3-methanol. The determination of a precise molecular weight is fundamental in chemical synthesis, quantitative analysis, and pharmaceutical research.

Chemical Identity and Formula

The first step in determining the molecular weight is to establish the correct molecular formula. The compound's name, 5-iodo-1H-indazole-3-methanol, describes its structure:

- 1H-Indazole: A bicyclic aromatic heterocyclic compound.
- -3-methanol: A methanol group (-CH2OH) is attached to the 3rd position of the indazole ring.
- 5-iodo-: An iodine atom is attached to the 5th position of the indazole ring.

Based on this structure, the molecular formula is determined to be C₈H₇IN₂O.

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the standard atomic weights of the constituent elements.

The atomic weights for the elements present in the compound are:



Carbon (C): 12.011 amu[1][2][3]

• Hydrogen (H): 1.008 amu[4][5][6][7]

lodine (I): 126.904 amu[8][9][10][11][12]

Nitrogen (N): 14.007 amu[13][14][15][16][17]

Oxygen (O): 15.999 amu[18][19][20][21]

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) + (Number of I atoms × Atomic weight of I) + (Number of N atoms × Atomic weight of N) + (Number of O atoms × Atomic weight of O)

$$= (8 \times 12.011) + (7 \times 1.008) + (1 \times 126.904) + (2 \times 14.007) + (1 \times 15.999) = 96.088 + 7.056 + 126.904 + 28.014 + 15.999 = 274.061 g/mol$$

Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clarity and ease of comparison.

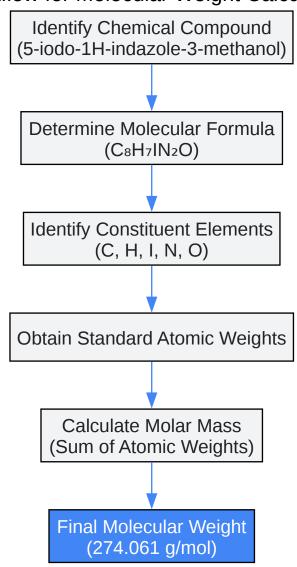
Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	С	8	12.011	96.088
Hydrogen	Н	7	1.008	7.056
Iodine	I	1	126.904	126.904
Nitrogen	N	2	14.007	28.014
Oxygen	0	1	15.999	15.999
Total	274.061	_		



Logical Workflow for Molecular Weight Determination

The process for determining the molecular weight of a chemical compound is a standard procedure in chemistry. The logical flow of this process is visualized in the diagram below.

Workflow for Molecular Weight Calculation



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Workflow for Molecular Weight Calculation



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